

Application Note: Synthesis & Profiling with (2,6-Dichlorophenyl)methanesulfonyl Fluoride Probes

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Compound of Interest

Compound Name: (2,6-Dichlorophenyl)methanesulfonyl fluoride

Cat. No.: B13282013

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Introduction & Design Rationale

Activity-Based Protein Profiling (ABPP) relies on electrophilic "warheads" to covalently label active enzymes. While PMSF is a ubiquitous serine hydrolase inhibitor, its high reactivity can lead to rapid hydrolysis and off-target labeling.

The **(2,6-Dichlorophenyl)methanesulfonyl fluoride** (DCI-PMSF) scaffold offers a "Goldilocks" reactivity profile:

- **Steric Tuning:** The bulky chlorine atoms at the 2- and 6-positions shield the benzylic carbon and the sulfonyl group, reducing the rate of hydrolysis and restricting access to only those enzymes with appropriately shaped active site pockets.
- **Electronic Activation:** The electron-withdrawing nature of the dichlorophenyl ring modulates the electrophilicity of the sulfur center, fine-tuning its reactivity toward nucleophilic serine residues.

- **SuFEx Chemistry:** As a Sulfur(VI) Fluoride Exchange (SuFEx) agent, this warhead is remarkably stable under oxidative and reductive conditions, allowing for flexible synthetic manipulation before biological application.

Chemical Synthesis Protocol

To utilize this scaffold as a probe, it must be functionalized with a bioorthogonal handle (e.g., an alkyne) for downstream detection (Click Chemistry). The following protocol describes the synthesis of a Clickable DCI-PMSF Probe (e.g., 4-ethynyl-2,6-dichlorophenylmethanesulfonyl fluoride).

Retrosynthetic Strategy

The synthesis proceeds via the conversion of a benzylic halide to a sulfonyl fluoride, compatible with palladium-catalyzed cross-coupling to install the alkyne handle.

Reagents Required:

- **Starting Material:** 4-Bromo-2,6-dichlorobenzyl bromide (commercially available or synthesized from 4-bromo-2,6-dichlorotoluene).
- **Sulfonylation:** Sodium sulfite (), Thionyl chloride (), Potassium bifluoride ().
- **Functionalization:** Trimethylsilylacetylene (TMS-acetylene), , CuI, Triethylamine ().

Step-by-Step Protocol

Stage 1: Synthesis of the Sulfonyl Fluoride Warhead Rationale: Installing the warhead early allows for the purification of the core scaffold before delicate coupling steps.

- Sulfonation:
 - Dissolve 4-bromo-2,6-dichlorobenzyl bromide (1.0 eq) in Ethanol/Water (1:1 v/v).
 - Add Sodium Sulfite (, 1.5 eq).
 - Reflux for 4–6 hours. Monitor by TLC (disappearance of bromide).
 - Concentrate in vacuo to obtain the sodium sulfonate salt. Dry thoroughly.
- Chlorination:
 - Suspend the dry sulfonate salt in anhydrous DMF (catalytic amount) and Toluene.
 - Add Thionyl Chloride (, 2.0 eq) dropwise at 0°C.
 - Heat to 70°C for 3 hours.
 - Caution: Evolution of gas. Use a scrubber.
 - Evaporate volatiles to yield the crude sulfonyl chloride.^[1]
- Fluorination (SuFEx Activation):
 - Dissolve the crude sulfonyl chloride in Acetonitrile ().
 - Add saturated aqueous Potassium Bifluoride (, 2.0 eq).
 - Stir vigorously at Room Temperature (RT) for 2–4 hours.

- Workup: Dilute with EtOAc, wash with water and brine. Dry over .
- Purification: Silica gel chromatography (Hexanes/EtOAc).
- Result: 4-Bromo-2,6-dichlorophenylmethanesulfonyl fluoride (Intermediate A).

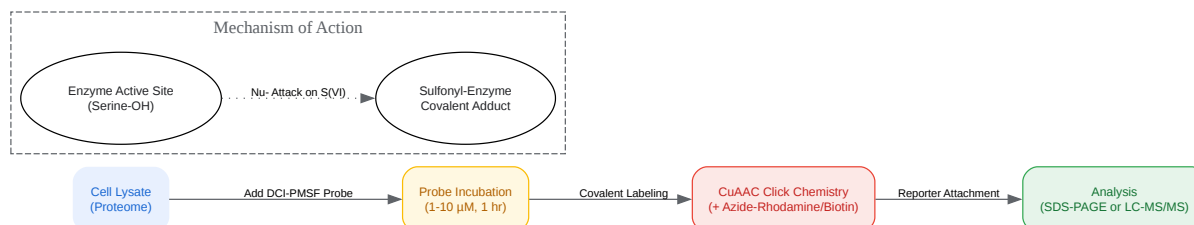
Stage 2: Installation of the Alkyne Handle Rationale: The sulfonyl fluoride is stable to Sonogashira conditions, allowing late-stage functionalization.

- Coupling:
 - Dissolve Intermediate A (1.0 eq) in anhydrous THF/Et₃N (3:1).
 - Degas with Argon for 15 mins.
 - Add TMS-acetylene (1.2 eq),
(5 mol%), and CuI (2 mol%).
 - Stir at 50°C for 4–8 hours under Argon.
- Deprotection:
 - Note: Standard basic deprotection () may hydrolyze the SF group. Use mild conditions.
 - Treat the TMS-protected intermediate with TBAF (1.0 eq) and Acetic Acid (1.0 eq) in THF at 0°C for 30 mins. The acetic acid buffers the reaction to prevent SF hydrolysis.
- Final Purification:
 - Flash chromatography yields the final probe: 4-Ethynyl-2,6-dichlorophenylmethanesulfonyl fluoride.

Biological Validation & ABPP Workflow

This workflow details the application of the synthesized probe in complex proteomes (e.g., cell lysates).

Experimental Workflow Diagram



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Caption: Workflow for Activity-Based Protein Profiling using DCI-PMSF probes. The probe covalently modifies active serine hydrolases, followed by bioorthogonal ligation to a reporter for visualization or enrichment.[2]

Protocol: Gel-Based ABPP

- Lysate Preparation: Prepare cell lysates (1 mg/mL protein) in PBS. Avoid DTT or amine-containing buffers (Tris) during the probe incubation step if possible (PBS or HEPES is preferred).
- Labeling:
 - Add the DCI-PMSF Probe (final conc. 1–10 μ M) to the lysate.
 - Include a Vehicle Control (DMSO only) and a Competition Control (pre-incubate with 100 μ M parent DCI-PMSF inhibitor for 30 mins).
 - Incubate for 1 hour at 37°C.
- Click Chemistry:

- Add the following reagents sequentially:
 1. Rhodamine-Azide (100 μ M)
 2. TCEP (1 mM)
 3. TBTA Ligand (100 μ M)
 4. (1 mM)
- Incubate for 1 hour at RT in the dark.
- Analysis:
 - Quench with 4x SDS-PAGE loading buffer.
 - Resolve on a 10% SDS-PAGE gel.
 - Visualize using in-gel fluorescence scanning.

Data Interpretation & Troubleshooting

Observation	Possible Cause	Solution
No Labeling	Probe hydrolysis or low abundance target.	Use fresh probe stock (dissolved in DMSO). Increase probe concentration (up to 50 μ M).
High Background	Non-specific hydrophobic binding.	Wash protein pellets with ice-cold MeOH/CHCl ₃ after click reaction before loading on gel.
Smearing	Protein degradation.	Add protease inhibitors (EDTA-free) after the probe incubation step.
Competition Failure	Probe affinity > Inhibitor affinity.	Increase the pre-incubation time or concentration of the competitor (parent DCI-PMSF).

References

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